

Molecular weight and formula of 4-Methylsulfonylacetophenone

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Compound of Interest

Compound Name: 4-Methylsulfonylacetophenone

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An In-depth Technical Guide to 4-Methylsulfonylacetophenone

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methylsulfonylacetophenone, a key organic intermediate, plays a significant role in the synthesis of various pharmacologically active molecules. Its chemical structure, featuring a methylsulfonyl group and an acetophenone moiety, makes it a valuable building block in medicinal chemistry, particularly in the development of anti-inflammatory drugs. This technical guide provides a comprehensive overview of its chemical properties, synthesis, and analytical characterization, tailored for professionals in research and drug development.

Core Molecular Data

4-Methylsulfonylacetophenone is a white to slightly yellow crystalline powder.^[1] Its fundamental molecular and physical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₃ S	[2]
Molecular Weight	198.24 g/mol	[2]
IUPAC Name	1-(4-methylsulfonylphenyl)ethanone	[2]
CAS Number	10297-73-1	[2]
Melting Point	126-129 °C	[1]
SMILES	<chem>CC(=O)C1=CC=C(C=C1)S(=O)(=O)C</chem>	[2]
InChIKey	KAVZYDHKJNABPC-UHFFFAOYSA-N	[2]

Spectroscopic and Analytical Data

A summary of the key spectroscopic data for **4-Methylsulfonylacetophenone** is provided below, which is crucial for its identification and characterization.

Analytical Technique	Data
¹ H NMR (CDCl ₃)	δ 2.68 (s, 3H, COCH ₃), 3.09 (s, 3H, SO ₂ CH ₃), 8.06 (dd, J = 1.8, 6.7 Hz, 2H, phenyl H-2, H-6), 8.14 (dd, J = 1.8, 6.7 Hz, 2H, phenyl H-3, H-5)
¹³ C NMR (CDCl ₃)	δ 26.5, 44.5, 127.5, 129.5, 140.0, 142.0, 196.5
Infrared (IR)	1684 cm ⁻¹ (C=O), 1318 cm ⁻¹ , 1154 cm ⁻¹ (SO ₂)
Mass Spectrometry (GC-MS)	m/z: 198 (M ⁺), 183, 121

Experimental Protocols

Synthesis of 4-Methylsulfonylacetophenone

This protocol describes the synthesis of **4-Methylsulfonylacetophenone** from 4-fluoro-acetophenone and sodium methanesulfinate.

Materials:

- 4-Fluoro-acetophenone (20 mmoles)
- Sodium methanesulfinate (22 mmoles)
- Dimethyl sulphoxide (DMSO) (15 mL)
- Ice

Procedure:

- Dissolve 4-fluoro-acetophenone (2.76 g, 20 mmoles) and sodium methanesulfinate (2.25 g, 22 mmoles) in dimethyl sulphoxide (15 mL).
- Stir the mixture at 120 °C for 15 hours.
- After 15 hours, pour the reaction mixture over 50 g of ice.
- Collect the solid that forms by filtration.
- Dry the collected solid to yield **4-Methylsulfonylacetophenone**.

Expected Yield: Approximately 70% (2.77 g).

HPLC Method for Purity Analysis

This representative HPLC method can be used for the purity assessment of **4-Methylsulfonylacetophenone**. Method validation is recommended for specific applications.

Chromatographic Conditions:

- Column: C18 (e.g., 250 mm x 4.6 mm, 5 µm)
- Mobile Phase: A gradient of 0.1% Formic Acid in Water (A) and Acetonitrile (B) can be employed. A typical starting condition could be 80:20 (A:B) with a gradient to increase the

organic phase.

- Flow Rate: 1.0 mL/min
- Detection: UV at 254 nm
- Injection Volume: 10 μ L
- Column Temperature: 25 $^{\circ}$ C

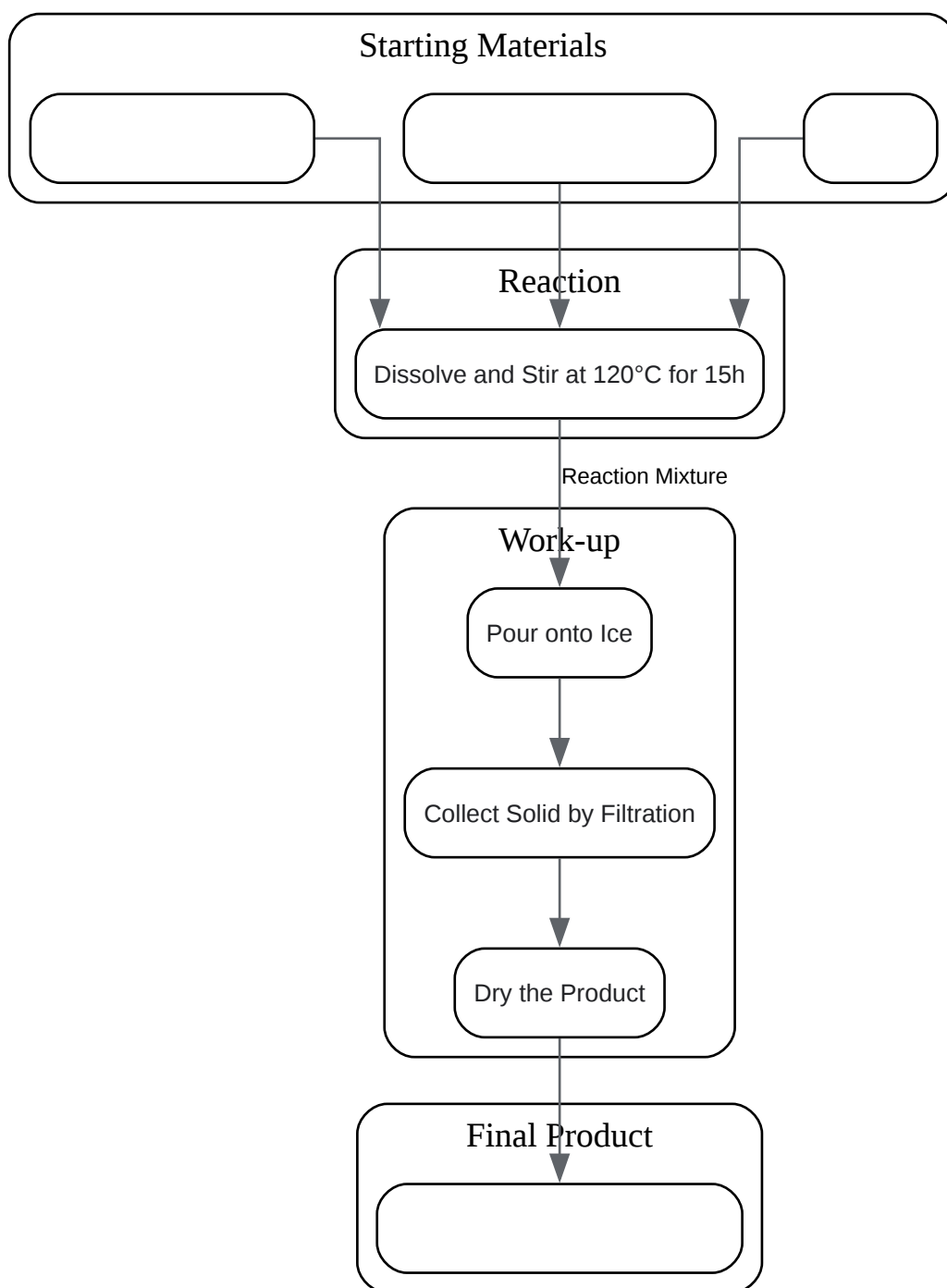
Sample Preparation:

- Prepare a stock solution of **4-Methylsulfonylacetophenone** in a suitable solvent such as acetonitrile or a mixture of acetonitrile and water.
- Dilute the stock solution to an appropriate concentration for analysis.

Applications in Drug Development

4-Methylsulfonylacetophenone is a crucial intermediate in the synthesis of selective COX-2 inhibitors, a class of non-steroidal anti-inflammatory drugs (NSAIDs). One notable example is its use in the synthesis of Rofecoxib.

Logical Workflow for the Synthesis of 4-Methylsulfonylacetophenone

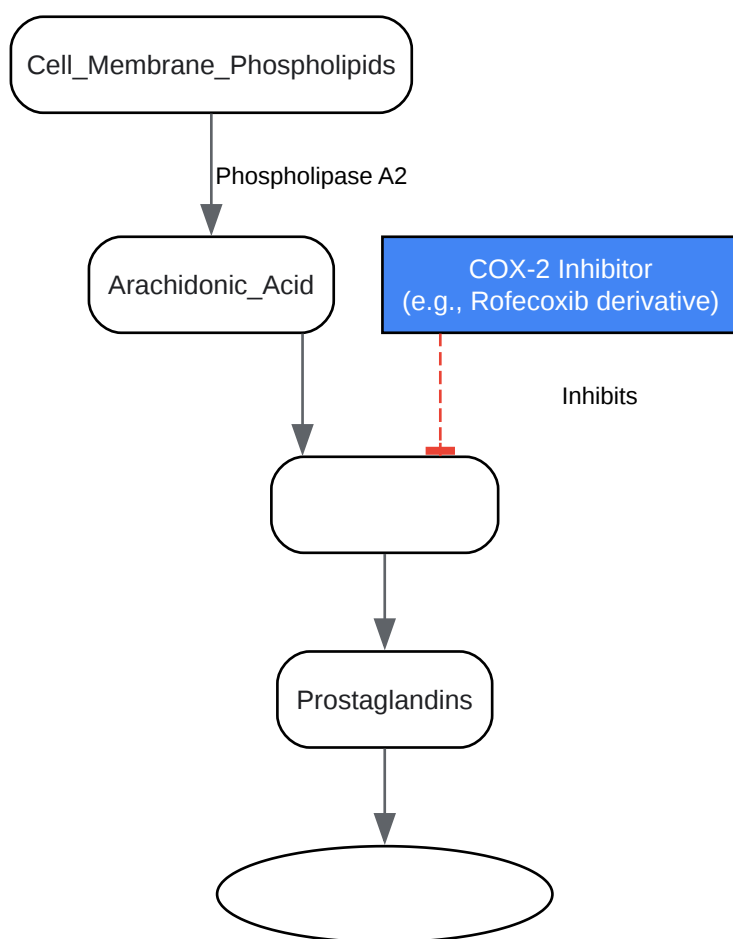


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Caption: Synthesis workflow for **4-Methylsulfonylacetophenone**.

COX-2 Signaling Pathway and Inhibition

The cyclooxygenase-2 (COX-2) enzyme is a key player in the inflammatory response. It catalyzes the conversion of arachidonic acid to prostaglandins, which are signaling molecules that mediate pain and inflammation. Selective COX-2 inhibitors, often synthesized using **4-Methylsulfonylacetophenone** derivatives, block this pathway, thereby reducing inflammation with a lower risk of gastrointestinal side effects compared to non-selective NSAIDs.



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Caption: Inhibition of the COX-2 signaling pathway.

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References

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